

Environmental Fate and Transport of 1- Ethoxyethanol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1-Ethoxyethanol	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the environmental fate and transport of **1-Ethoxyethanol**. Due to the limited availability of experimental data for **1-Ethoxyethanol**, this document incorporates data for its structural isomer, 2-Ethoxyethanol, as a surrogate where necessary and clearly indicates as such. Furthermore, quantitative estimations for key environmental fate parameters have been generated using the US EPA's Estimation Programs Interface (EPI) Suite™ to provide a more complete assessment.

Physicochemical Properties

Understanding the fundamental physical and chemical properties of a substance is crucial for predicting its behavior in the environment. The following table summarizes the key properties of **1-Ethoxyethanol**.



Property	Value	Source
Molecular Formula	C4H10O2	[1][2]
Molecular Weight	90.12 g/mol	[1][2]
CAS Number	7518-70-9	[2][3]
Vapor Pressure	11.9 mmHg (estimated)	EPI Suite™
Water Solubility	1,000,000 mg/L (miscible) (estimated)	EPI Suite™
Log Octanol-Water Partition Coefficient (Log Kow)	0.3 (estimated)	[1]
Henry's Law Constant	1.93 x 10^-7 atm-m³/mol (estimated)	EPI Suite™

Environmental Fate and Transport

The environmental fate of **1-Ethoxyethanol** is governed by a combination of transport and degradation processes. These processes determine the persistence and distribution of the chemical in various environmental compartments.

Abiotic Degradation

Hydrolysis: Based on its chemical structure (an ether and a secondary alcohol), **1- Ethoxyethanol** is not expected to undergo significant hydrolysis under typical environmental pH conditions (pH 4-9). Ethers and alcohols are generally resistant to hydrolysis in the absence of strong acids or bases.

Atmospheric Photolysis: In the atmosphere, the primary degradation pathway for **1- Ethoxyethanol** is expected to be its reaction with photochemically produced hydroxyl radicals (•OH). The estimated atmospheric half-life for this reaction is approximately 1.5 days, indicating a relatively low persistence in the air.

Biotic Degradation



- 1-Ethoxyethanol is expected to be readily biodegradable. While specific experimental data for
- **1-Ethoxyethanol** is limited, its structural isomer, 2-Ethoxyethanol, is known to be readily biodegradable. The estimated biodegradation timeline from EPI Suite™ suggests that **1-Ethoxyethanol** will likely meet the criteria for ready biodegradability.

Transport and Partitioning

Volatilization: With a moderate vapor pressure and a low Henry's Law constant, **1- Ethoxyethanol** has a low potential for volatilization from water and moist soil surfaces.

Soil Sorption: The estimated Log Koc value for **1-Ethoxyethanol** is low, suggesting that it will have high mobility in soil and is not expected to adsorb significantly to soil organic matter or sediments. Its high water solubility further supports its potential for leaching in soil.

Bioaccumulation: The low Log Kow value of **1-Ethoxyethanol** indicates a low potential for bioaccumulation in aquatic organisms.

The following table summarizes the key environmental fate parameters for **1-Ethoxyethanol**, with values for 2-Ethoxyethanol provided for comparison where direct data is unavailable.

Parameter	1-Ethoxyethanol (Estimated)	2-Ethoxyethanol (Experimental/Esti mated)	Source
Atmospheric Half-life (vs. •OH)	1.5 days	1.3 days	EPI Suite™
Ready Biodegradability	Expected to be readily biodegradable	Readily biodegradable	EPI Suite™ / Literature for 2-EE
Soil Adsorption Coefficient (Log Koc)	0.5	0.79	EPI Suite™
Bioconcentration Factor (BCF)	3.16 (Log BCF = 0.5)	3.16 (Log BCF = 0.5)	EPI Suite™

Experimental Protocols



Standardized test guidelines, such as those developed by the Organisation for Economic Cooperation and Development (OECD), are used to determine the environmental fate properties of chemicals.

Ready Biodegradability (OECD 301)

The ready biodegradability of **1-Ethoxyethanol** can be assessed using one of the methods described in the OECD 301 guideline. The CO2 Evolution Test (OECD 301B) is a common method.[4][5][6][7]

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated
 with microorganisms (typically from activated sludge) and incubated under aerobic
 conditions in the dark or diffuse light. The degradation is followed by the determination of the
 amount of CO2 produced.[5]
- Apparatus: A respirometer that allows for the continuous measurement of CO2 evolution.
- Procedure:
 - Prepare a mineral medium containing the test substance as the sole source of organic carbon.
 - Inoculate the medium with a small amount of activated sludge.
 - Incubate the test mixture in sealed vessels with a CO2-trapping agent (e.g., barium hydroxide or sodium hydroxide).
 - Measure the amount of CO2 produced over a 28-day period.
 - A reference substance (e.g., sodium benzoate) and a blank control are run in parallel.
- Pass Criteria: The substance is considered readily biodegradable if the percentage of CO2
 evolution reaches at least 60% of the theoretical maximum within a 10-day window during
 the 28-day test period.[4][6]

Adsorption/Desorption Using the Batch Equilibrium Method (OECD 106)



The soil sorption potential of **1-Ethoxyethanol** can be determined using the batch equilibrium method.[8][9][10][11][12]

- Principle: A solution of the test substance is equilibrated with a soil sample of known properties. The concentration of the test substance remaining in the solution phase is measured, and the amount adsorbed to the soil is calculated by difference.
- Apparatus: Centrifuge, shaker, analytical instrumentation for quantifying the test substance (e.g., HPLC, GC).
- Procedure:
 - Select a range of representative soil types.
 - Prepare solutions of the test substance at different concentrations.
 - Add a known mass of soil to each solution.
 - Equilibrate the soil-solution mixtures by shaking for a defined period.
 - Separate the soil and solution by centrifugation.
 - Analyze the concentration of the test substance in the supernatant.
 - Calculate the adsorption coefficient (Kd) and the organic carbon-normalized adsorption coefficient (Koc).

Hydrolysis as a Function of pH (OECD 111)

This guideline is used to determine the rate of abiotic hydrolysis of a chemical.[13][14][15][16] [17]

- Principle: The test substance is dissolved in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) and incubated at a constant temperature in the dark. The concentration of the test substance is measured over time.
- Apparatus: pH meter, constant temperature bath or incubator, analytical instrumentation for quantifying the test substance.



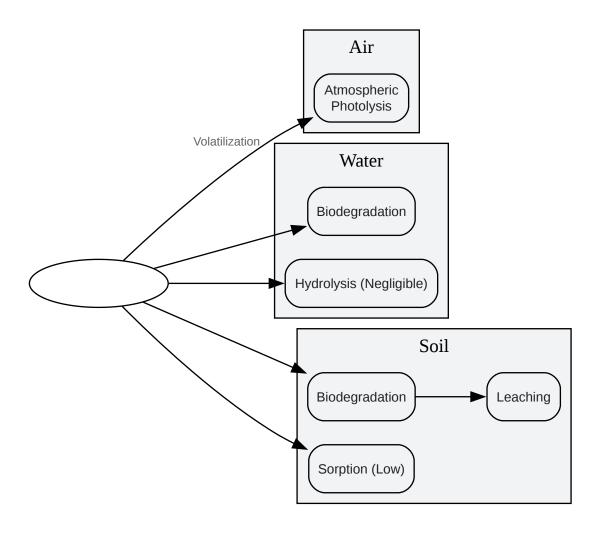
• Procedure:

- Prepare sterile buffer solutions at pH 4, 7, and 9.
- Add the test substance to each buffer solution.
- Incubate the solutions at a constant temperature.
- At various time intervals, take samples and analyze for the concentration of the test substance.
- Determine the hydrolysis rate constant and half-life at each pH.

Visualizations

The following diagrams illustrate the key concepts related to the environmental fate and transport of **1-Ethoxyethanol**.

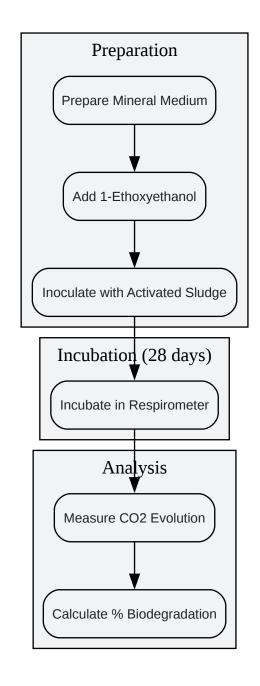




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Conceptual model of the environmental fate of **1-Ethoxyethanol**.





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Workflow for OECD 301B Ready Biodegradability Test.

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- To cite this document: BenchChem. [Environmental Fate and Transport of 1-Ethoxyethanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8670636#environmental-fate-and-transport-of-1-ethoxyethanol]

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